

Using N-(4-hydroxyphenyl)-4-methoxybenzamide as a chemical intermediate

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-methoxybenzamide

CAS No.: 23600-48-8

Cat. No.: B11994725

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Executive Summary

N-(4-hydroxyphenyl)-4-methoxybenzamide (CAS: 23600-48-8), also known as 4'-hydroxy-4-methoxybenzanilide, represents a "privileged scaffold" in organic materials and medicinal chemistry. Its structural utility is derived from its rigid-rod architecture—a central amide linkage connecting two phenyl rings—combined with a distinct polarity gradient.

The molecule features two critical functional zones:

- **The Inert Core (Amide Linker):** Provides hydrogen-bonding capability (H-bond donor/acceptor) and structural rigidity, essential for liquid crystal mesophases and protein binding.
- **The Reactive Terminus (Phenolic -OH):** A nucleophilic handle allowing for rapid diversification via O-alkylation or esterification without disrupting the core stability.

This guide details the synthesis of this intermediate and its downstream application in generating Liquid Crystal (LC) Mesogens and Bioactive Prodrugs.

Chemical Profile & Properties[1][2][3][4][5][6][7]

Property	Specification
Chemical Name	N-(4-hydroxyphenyl)-4-methoxybenzamide
CAS Number	23600-48-8
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, THF; Sparingly soluble in DCM; Insoluble in Water
Melting Point	218–220 °C (Typical for hydroxy-benzanilides; verify experimentally)
pKa (Phenol)	~9.5–10.0 (Estimated)

Primary Synthesis Protocol: The "Make"

Objective: Selective N-acylation of 4-aminophenol using 4-methoxybenzoyl chloride.

Challenge: 4-aminophenol contains two nucleophiles (amine and phenol). Solution: Exploit the higher nucleophilicity of the amine (

) relative to the phenol (

) under controlled basic conditions to prevent O-acylation (ester formation).

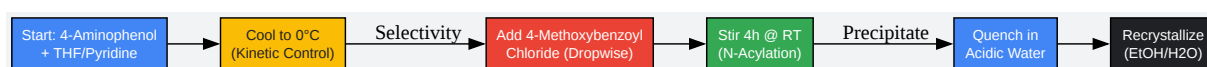
Reagents:

- 4-Aminophenol (1.0 equiv)
- 4-Methoxybenzoyl chloride (1.05 equiv)
- Triethylamine (TEA) or Pyridine (1.2 equiv)
- Tetrahydrofuran (THF) (Anhydrous)[1]

Step-by-Step Protocol:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 4-aminophenol (10 mmol, 1.09 g) in anhydrous THF (50 mL).
 - Note: If solubility is poor, add Pyridine (2 mL) as a co-solvent/catalyst.
- Cooling: Submerge the flask in an ice-water bath (0 °C).
 - Causality: Low temperature suppresses the reactivity of the phenolic oxygen, ensuring the acyl chloride reacts exclusively with the more nucleophilic amine.
- Addition: Add Triethylamine (12 mmol, 1.67 mL) to the solution. Then, add 4-methoxybenzoyl chloride (10.5 mmol, 1.79 g) dropwise over 15 minutes.
 - Visual Cue: A white precipitate (TEA·HCl salts) will form immediately.
- Reaction: Allow the mixture to warm to room temperature naturally and stir for 4 hours. Monitor via TLC (50:50 Ethyl Acetate:Hexane).
- Quenching & Isolation: Pour the reaction mixture into ice-cold water (200 mL) containing 1M HCl (10 mL) to neutralize excess base and solubilize amine salts.
 - Result: The product will precipitate as a solid.^[2]
- Purification: Filter the crude solid. Recrystallize from Ethanol/Water (9:1) to yield white needles.

Synthesis Workflow Diagram



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Caption: Selective N-acylation workflow ensuring amide formation over esterification.

Downstream Application A: Liquid Crystal Synthesis

Context: The rigid benzamide core is non-mesogenic (does not form liquid crystals) due to strong H-bonding and high melting point. To induce mesophases (nematic/smectic), the phenolic end must be alkylated with a flexible chain (the "tail").

Protocol: Williamson Ether Synthesis (O-Alkylation)

- Dissolution: Dissolve **N-(4-hydroxyphenyl)-4-methoxybenzamide** (1.0 equiv) in Acetone or DMF.
- Deprotonation: Add Potassium Carbonate (
, 3.0 equiv). Heat to reflux for 30 mins.
 - Causality:
is a mild base sufficient to deprotonate the phenol (
) but weak enough to prevent hydrolysis of the amide bond.
- Alkylation: Add 1-Bromo-octane (1.2 equiv) (or other alkyl halide chain length
).
- Reflux: Reflux for 12–24 hours.
- Workup: Pour into water, filter the solid, and recrystallize from Ethanol.
 - Outcome: N-(4-octyloxyphenyl)-4-methoxybenzamide. This molecule will likely exhibit liquid crystalline behavior due to the rod-like core and flexible tail.

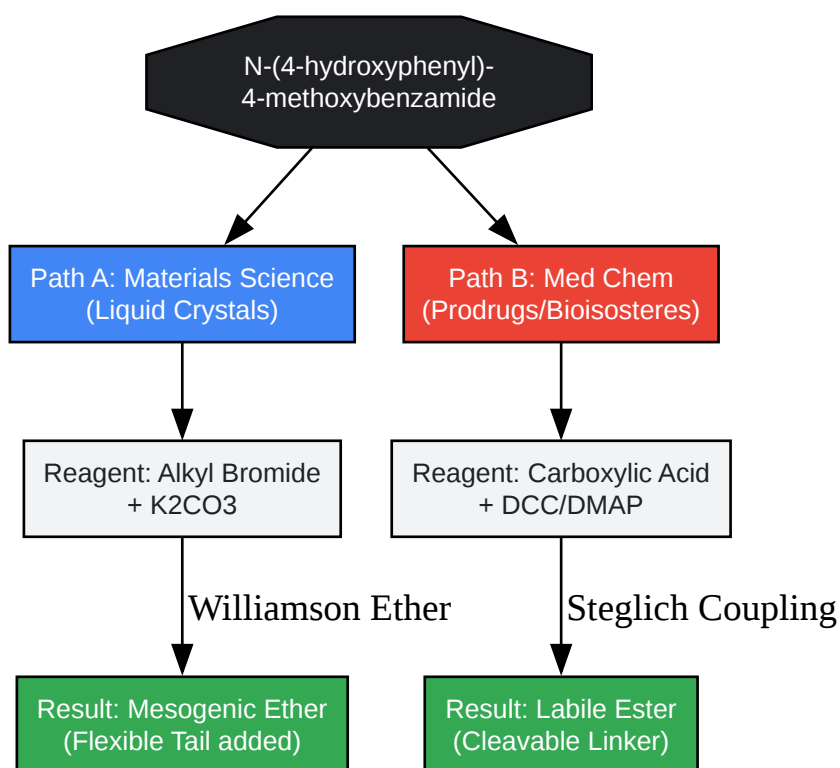
Downstream Application B: Medicinal Chemistry (Prodrugs)

Context: The phenolic hydroxyl group is a prime target for creating "prodrugs." By esterifying this position, you can alter the lipophilicity (LogP) to improve cell membrane permeability.

Protocol: Esterification (Steglich Esterification)

- Mix: Combine Intermediate (1.0 equiv), Carboxylic Acid Drug/Moiety (1.1 equiv), and DMAP (0.1 equiv) in DCM.
- Couple: Add DCC (N,N'-Dicyclohexylcarbodiimide, 1.1 equiv) at 0°C.
- Purify: Filter off the DCU urea byproduct and wash the organic layer with dilute acid/base.
 - Result: An ester-linked conjugate that cleaves in vivo by esterases to release the active phenol.

Divergent Application Logic



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Caption: Divergent synthesis pathways transforming the scaffold into materials or drugs.

Analytical Characterization (Self-Validation)

To ensure the protocol was successful, compare your data against these expected signals.

¹H NMR (DMSO-d₆, 400 MHz):

- Amide NH: Singlet,

ppm (Disappears with

shake).
- Phenolic OH: Singlet,

ppm (Broad).
- Aromatic Protons: Two AA'BB' systems.
 - Benzoyl ring: Two doublets

and

ppm.
 - Phenol ring: Two doublets

and

ppm.
- Methoxy Group: Singlet,

ppm (Integration: 3H).[3]

IR Spectroscopy (ATR):

- 3300 cm^{-1} : N-H stretch (Sharp).
- 3200–3400 cm^{-1} : O-H stretch (Broad).
- 1640 cm^{-1} : C=O Amide I band (Key confirmation of amide bond).
- 1240 cm^{-1} : C-O-C asymmetric stretch (Aryl ether).

References

- National Institutes of Health (NIH) - PubChem. (2025). N-Hydroxy-4-methoxybenzamide Compound Summary. (Used for analogous spectral data and property estimation).[3][2] Retrieved February 18, 2026, from [\[Link\]](#)
- Royal Society of Chemistry (RSC). (2012).[4] Synthesis of N-arylbenzamides: Supplementary Information for Chem. Comm. (Detailed general protocols for benzanilide synthesis). Retrieved February 18, 2026, from [\[Link\]](#)

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